

UNC926 solubility and stability in DMSO

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Compound of Interest

Compound Name: *UNC926*

Cat. No.: *B10769282*

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UNC926 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **UNC926** in DMSO. Below you will find frequently asked questions and troubleshooting guides to assist in your experimental workflow.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **UNC926**?

A1: The recommended solvent for **UNC926** is Dimethyl Sulfoxide (DMSO). It is sparingly soluble in ethanol and considered insoluble in water.

Q2: What is the solubility of **UNC926** in DMSO?

A2: The solubility of **UNC926** in DMSO has been reported by various suppliers, with some batch-to-batch variation. It is highly soluble, with concentrations of up to 150 mg/mL being reported. For specific batches, it is always recommended to refer to the supplier's datasheet.

Q3: How should I prepare a stock solution of **UNC926** in DMSO?

A3: To prepare a stock solution, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[1] The solid compound should be dissolved in DMSO to the desired concentration. Gentle warming (e.g., to 37°C or up to 60°C) and sonication can be used to aid dissolution if necessary.[2]

Q4: How should I store the solid **UNC926** compound?

A4: Solid **UNC926** powder should be stored at -20°C for long-term stability, where it can be stable for up to 3 years.^[1]

Q5: What are the recommended storage conditions for **UNC926** stock solutions in DMSO?

A5: For long-term storage, it is recommended to aliquot the **UNC926** DMSO stock solution and store it at -80°C, where it can be stable for up to one year.^[1] For short-term storage, the stock solution can be kept at -20°C for up to one month.^[1] To maintain the integrity of the compound, it is crucial to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue 1: **UNC926** is not fully dissolving in DMSO.

- Possible Cause: The DMSO may have absorbed moisture.
 - Solution: Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO.^[1]
- Possible Cause: The concentration is too high.
 - Solution: While **UNC926** is highly soluble in DMSO, exceeding its solubility limit can lead to incomplete dissolution. Try preparing a more dilute stock solution.
- Possible Cause: Insufficient mixing.
 - Solution: Vortex the solution for a few minutes. If particles are still visible, gentle warming (e.g., in a 37°C water bath) or sonication can help facilitate dissolution.^[2]

Issue 2: **UNC926** precipitates out of solution when diluted in aqueous media (e.g., cell culture medium).

- Possible Cause: This is a common issue when diluting a DMSO stock solution into an aqueous buffer, as the compound may be poorly soluble in water.
 - Solution 1: Minimize the volume of the DMSO stock solution added to the aqueous medium. A final DMSO concentration of 0.1% to 0.5% is generally well-tolerated by most

cell lines. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

- Solution 2: Add the DMSO stock solution to the aqueous medium while vortexing to ensure rapid mixing and minimize localized high concentrations of the compound.
- Solution 3: For in vivo studies, specific formulation protocols using co-solvents like PEG300, Tween-80, or corn oil may be necessary to maintain solubility.[\[2\]](#)

Data Presentation

Table 1: Solubility of **UNC926** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	41.67 - 150	123.56 - 444.77	Highly soluble. Solubility may vary between batches. Use of fresh, anhydrous DMSO is recommended. [1] [2] [3]
Ethanol	~2	~5.93	Sparingly soluble.
Water	Insoluble	Insoluble	Not recommended as a primary solvent.

Table 2: Stability and Storage of **UNC926**

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Keep desiccated.[1]
In DMSO	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]
In DMSO	-20°C	Up to 1 month	For shorter-term storage.[1]

Experimental Protocols

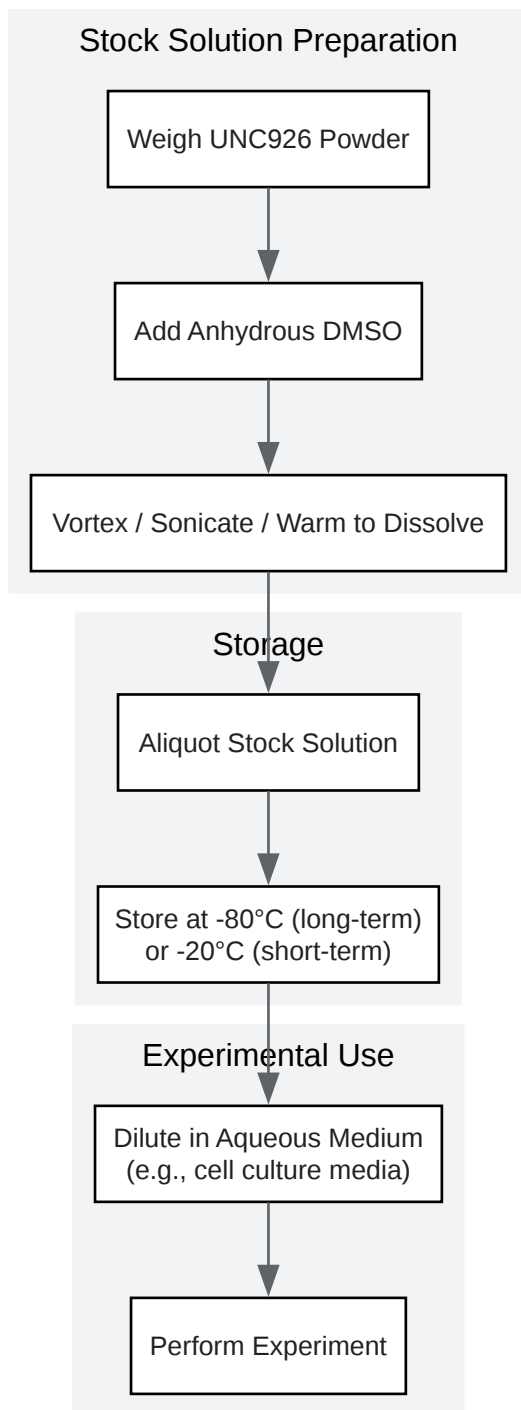
Protocol for Preparing a 10 mM Stock Solution of **UNC926** in DMSO

- Materials:
 - UNC926** (free base, MW: 337.25 g/mol) or **UNC926** hydrochloride (MW: 373.72 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
- Procedure:
 - Calculate the mass of **UNC926** required. For a 1 mL of 10 mM stock solution of **UNC926** hydrochloride:
 - Mass (mg) = $10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 373.72 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 3.7372 \text{ mg}$
 - Weigh out the calculated amount of **UNC926** into a sterile vial.
 - Add the appropriate volume of anhydrous DMSO (in this case, 1 mL).

- Vortex the solution until the compound is completely dissolved. If necessary, warm the solution briefly in a 37°C water bath or sonicate.
- Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.

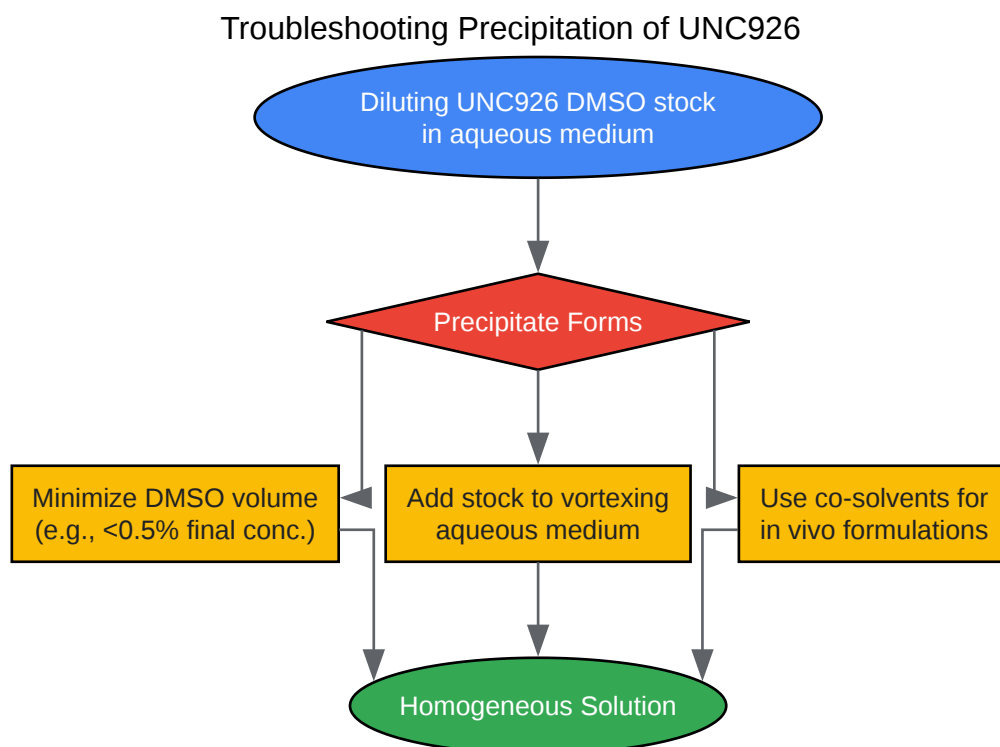
Visualizations

UNC926 Stock Solution Preparation and Use



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Caption: Workflow for **UNC926** stock solution preparation, storage, and use.



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Caption: Decision tree for troubleshooting **UNC926** precipitation.

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